

A Technical Guide to the Safety, Handling, and Toxicity of 2,4-Dimethoxyaniline

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Compound of Interest

Compound Name: 2,4-Dimethoxyaniline

Cat. No.: B045885

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Introduction

2,4-Dimethoxyaniline (CAS No: 2735-04-8), also known as 2,4-dimethoxy benzenamine, is an aromatic amine used primarily in laboratory settings as a chemical intermediate.^{[1][2]} Its molecular formula is C₈H₁₁NO₂, with a molecular weight of 153.18 g/mol .^[3] Due to its chemical properties and potential health hazards, a thorough understanding of its safety, handling, and toxicity is crucial for researchers, scientists, and professionals in drug development. This guide provides an in-depth overview of these aspects, compiling quantitative data and outlining essential protocols.

Physical and Chemical Properties

2,4-Dimethoxyaniline is a solid that appears as dark brown or black crystals.^{[1][4]} It is sensitive to light and air, necessitating proper storage conditions.^[3] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	2735-04-8	[1] [3]
Molecular Formula	C8H11NO2	[3]
Molecular Weight	153.18 g/mol	[5]
Appearance	Dark brown / Black solid	[1] [2] [4]
Melting Point	33-37 °C (91.4-98.6 °F)	[1] [6]
Flash Point	> 109 °C (> 228.2 °F)	[1] [6]
Vapor Pressure	0.02 hPa @ 20 °C	[1]
Density	1.075 g/mL at 25 °C	[6]
Water Solubility	7 g/L (20 °C)	[7]
Other Solubilities	Soluble in benzene, ether, and alcohol	

Toxicity and Hazard Information

2,4-Dimethoxyaniline is classified as hazardous and requires careful handling. The primary routes of exposure are inhalation, skin contact, and ingestion.

Summary of GHS Hazards

The compound is categorized with multiple hazard classifications under the Globally Harmonized System (GHS).

Hazard Classification	Hazard Statement (H-code)	Signal Word	Reference(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	[8][9]
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin	Warning	[3][9]
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled	Warning	[3][9]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning	[8][9]
Eye Damage/Irritation (Category 2)	H319: Causes serious eye irritation	Warning	[8][9]
STOT, Single Exposure (Category 3)	H335: May cause respiratory irritation	Warning	[6][8]

Acute Toxicity

Quantitative acute toxicity data is available from animal studies.

Test Type	Species	Route	Value	Reference(s)
LD50	Rat	Oral	464 mg/kg	[8][10]
LD50	Mouse	Oral	1000 mg/kg	[7]

Carcinogenicity

A significant bioassay for carcinogenicity was conducted by the National Cancer Institute (NCI) on **2,4-dimethoxyaniline** hydrochloride, a salt of the compound. The study concluded that under the conditions of the bioassay, there was no convincing evidence for the carcinogenicity of the compound in Fischer 344 rats or B6C3F1 mice.[4][11][12] No statistically significant

differences in tumor incidence at any specific site were observed when dosed animals were compared to their respective controls.[11][12]

Other Health Effects

- Irritation: The compound is a known irritant to the skin, eyes, and respiratory system.[1][3]
- Methemoglobinemia: Exposure may induce methemoglobinemia, a condition where the level of methemoglobin in the blood is elevated, impairing oxygen delivery to tissues.[2][4]

Experimental Protocols

Bioassay for Carcinogenicity (NTP TR-171)

The National Cancer Institute conducted a bioassay to determine the potential carcinogenicity of **2,4-dimethoxyaniline** hydrochloride.[11]

- Test Substance: **2,4-Dimethoxyaniline** hydrochloride (CASRN 54150-69-5).[11]
- Species and Groups: The study used Fischer 344 rats and B6C3F1 mice.[11][12] Groups consisted of 50 males and 50 females of each species for each dosage, with a control group of 20 animals for each sex and species.[11][12]
- Administration Route: The compound was administered in the feed.[11][12]
- Dosage Levels:
 - Rats: 1,500 ppm (low dose) and 3,000 ppm (high dose).[11][12]
 - Mice: 2,500 ppm (low dose) and 5,000 ppm (high dose).[11][12]
- Duration: The compound was administered for 104 weeks to rats and 103 weeks to mice, followed by a one-week observation period for both species.[11][12]
- Conclusion: The study found no convincing evidence of carcinogenicity under the tested conditions.[4][12]

Safety and Handling

Proper safety and handling procedures are mandatory to minimize exposure and risk.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or OSHA's 29 CFR 1910.133 regulations.[1][8]
- Skin Protection: Handle with chemical-resistant gloves (inspected prior to use) and wear protective clothing.[1][8] Contaminated clothing should be removed and washed before reuse.[1]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended.[8]

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[8][13]
- Avoid the formation of dust and aerosols.[8]
- Use only in well-ventilated areas, preferably under a chemical fume hood.[1][8]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1][8]

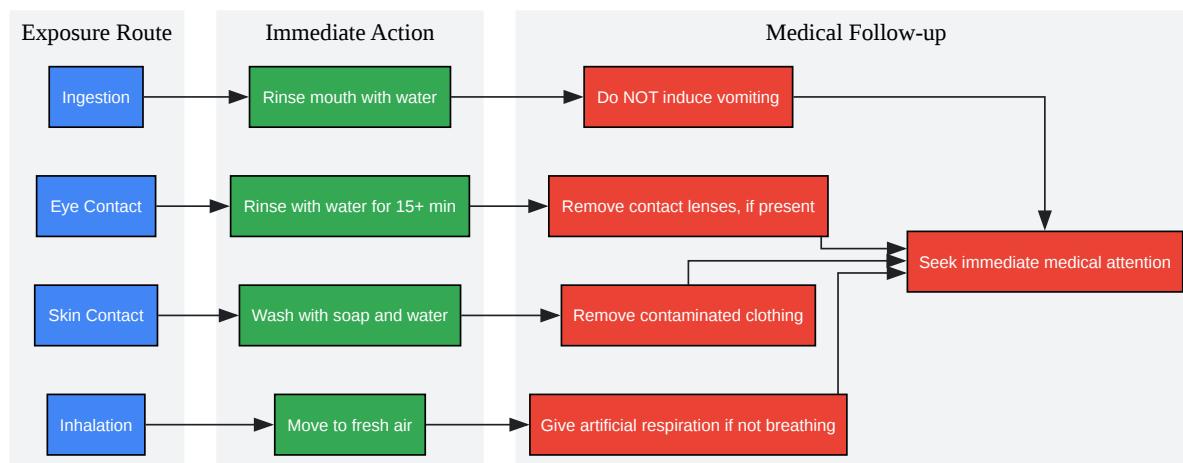
Storage Conditions

- Store in a cool, dry, and well-ventilated place.[1][8]
- Keep the container tightly closed.[1][8]
- Protect from direct sunlight and air, as the material is light and air-sensitive.[3] Storing under an inert gas like nitrogen is recommended.[1][3]
- Incompatible materials include acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[1][3]

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure. Always consult a physician and show them the Safety Data Sheet.[8]



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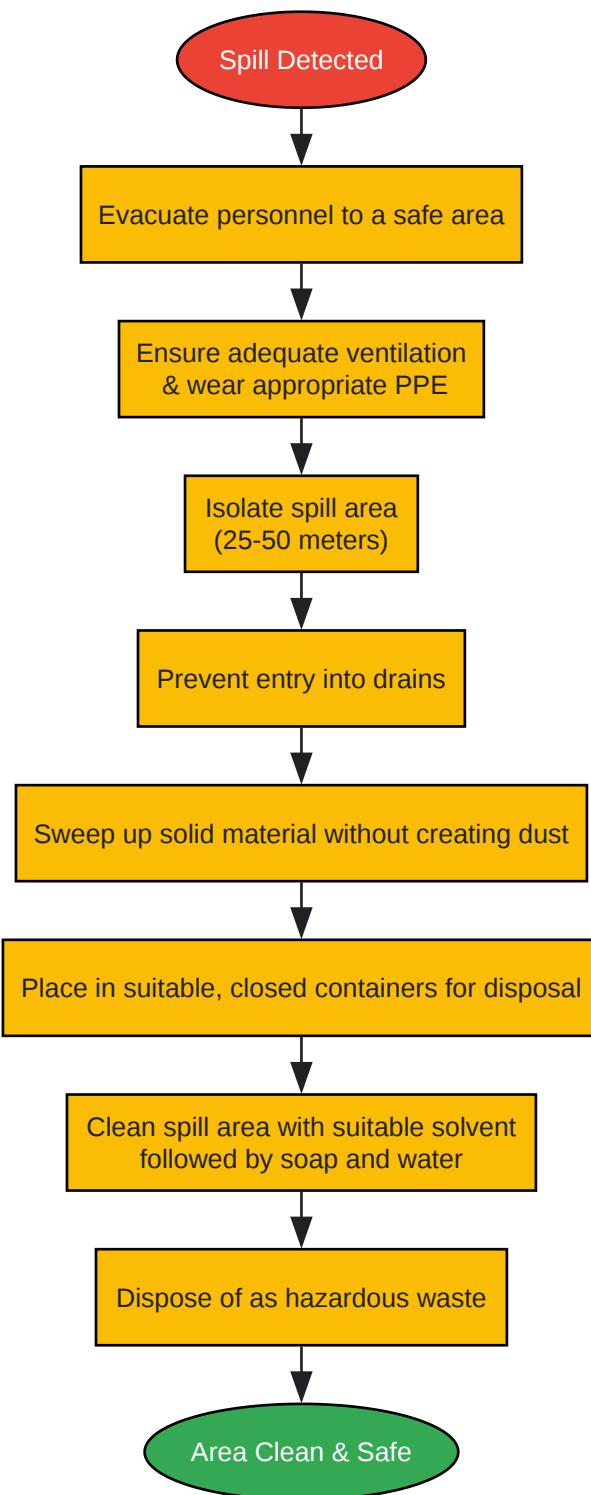
Caption: First aid procedures for **2,4-dimethoxyaniline** exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[1][4][8]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases and vapors, including carbon oxides and nitrogen oxides (NOx).[3][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][8]

Accidental Release Measures (Spills)

In the event of a spill, follow a structured response to ensure safety and proper cleanup.



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- To cite this document: BenchChem. [A Technical Guide to the Safety, Handling, and Toxicity of 2,4-Dimethoxyaniline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b045885#safety-handling-and-toxicity-information-for-2-4-dimethoxyaniline>]

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